

Application Notes and Protocols for Dynamic PET Imaging with [11C]KR31173

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Compound of Interest

Compound Name: KR31173
CAS No.: 260554-07-2
Cat. No.: B15572559

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of [11C]KR31173 in dynamic Positron Emission Tomography (PET) imaging. [11C]KR31173 is a radioligand that demonstrates significant specific binding to the Angiotensin II subtype 1 (AT1) receptor, making it a valuable tool for in vivo studies of the renin-angiotensin system.[1] [2] This document outlines the necessary procedures for radioligand synthesis, animal preparation, PET imaging acquisition, and data analysis to facilitate the successful implementation of this technique in preclinical research.

Introduction to [11C]KR31173

[11C]KR31173 is a potent and selective antagonist for the AT1 receptor.[1] Its use in PET imaging allows for the non-invasive quantification and visualization of AT1 receptor expression and occupancy in various organs.[1][2] Studies have shown its utility in assessing AT1 receptor density in the kidneys, adrenals, heart, and lungs.[1][2] A key advantage of [11C]KR31173 is its lower plasma protein binding compared to other similar radioligands, which results in a higher fraction of the free radioligand being available to bind to the target receptors.[1]

Applications

Dynamic PET imaging with **[11C]KR31173** can be applied to a range of research areas, including:

- Cardiovascular Research: Investigating the role of AT1 receptors in hypertension, heart failure, and myocardial infarction.[\[3\]](#)
- Renal Physiology and Disease: Studying the function of AT1 receptors in renal blood flow regulation and kidney diseases.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Oncology: Exploring the expression of AT1 receptors in tumors, such as pancreatic cancer and aldosteronoma.[\[1\]](#)
- Pharmacology and Drug Development: Evaluating the in vivo efficacy and target engagement of novel AT1 receptor antagonists.

Quantitative Data Summary

The following tables summarize key quantitative data from preclinical studies using **[11C]KR31173**.

Table 1: Ex Vivo Biodistribution of **[11C]KR31173** in Mice (60 minutes post-injection)[\[1\]](#)

Organ	Tissue Concentration (%ID/g)	Specific Binding (%)
Adrenals	27.3 ± 6.4	80-90
Kidneys	11.3 ± 1.0	80-90
Liver	8.9 ± 0.6	-
Lungs	5.75 ± 0.5	80-90
Heart	2.5 ± 0.4	80-90

Table 2: In Vivo PET Imaging Data for **[11C]KR31173**[\[1\]](#)[\[2\]](#)

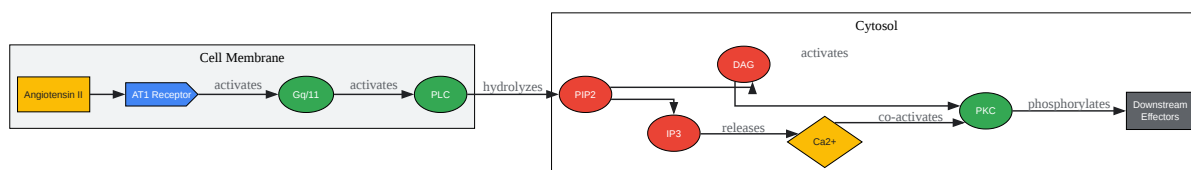
Species	Organ	Tissue Concentration (nCi/mL/mCi)	Time Post-Injection (min)	Specific Binding (%)
Dog	Renal Cortex	63	75-95	95
Baboon	Renal Cortex	345	55-75	81

Table 3: Comparison of [¹¹C]KR31173 and [¹¹C]L-159,884 in Baboon Renal Cortex[1]

Radioligand	Tissue Concentration (nCi/cc/mCi ID) at 55-75 min p.i.	Specific Binding (%)	Distribution Volume (Logan Plot)
[¹¹ C]KR31173	345	81	13
[¹¹ C]L-159,884	96	34	1.5

Signaling Pathway

The target of [¹¹C]KR31173, the AT1 receptor, is a G-protein coupled receptor (GPCR) that plays a critical role in the renin-angiotensin system. Upon binding of its endogenous ligand, angiotensin II, the AT1 receptor initiates a cascade of intracellular signaling events.



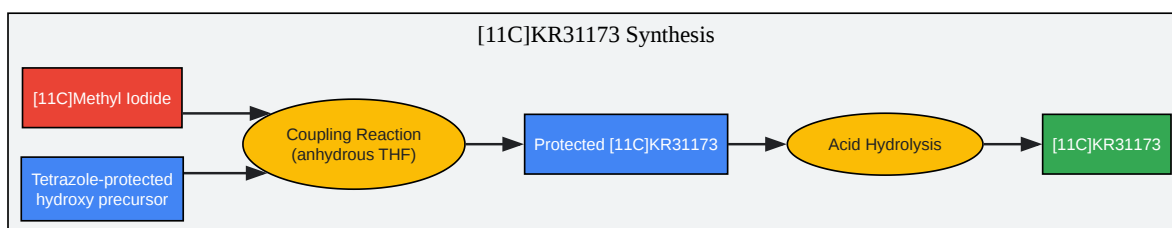
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Caption: Simplified AT1 Receptor Signaling Pathway.

Experimental Protocols

Radiosynthesis of [11C]KR31173

The radiosynthesis of [11C]KR31173 is performed by coupling a tetrazole-protected hydroxy precursor with [11C]methyl iodide, followed by the removal of the protecting group via acid hydrolysis.^[1] An improved method utilizes anhydrous tetrahydrofuran (THF) as the reaction solvent.^[1]



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Caption: Radiosynthesis workflow for [11C]KR31173.

Animal Preparation and PET Imaging

The following protocols are generalized from published studies and may require optimization for specific experimental designs.

1. Mouse PET Imaging Protocol^[1]

- Animal Model: Healthy male CD-1 mice (27-31 g).
- Pretreatment (for blocking studies): 30 minutes prior to radioligand injection, administer either saline (control) or 2 mg/kg of the AT1R antagonist SK-1080 intraperitoneally.
- Radioligand Injection: Inject an average dose of 13 MBq (0.36 mCi) of [11C]KR31173 with a specific activity of 345 GBq/μmol (9,327 mCi/μmol) via the tail vein.

- Dynamic PET Scan: Perform a 60-minute dynamic scan with the following image sequence:
 - 4 x 15 seconds
 - 3 x 1 minute
 - 3 x 2 minutes
 - 6 x 5 minutes
 - 2 x 10 minutes

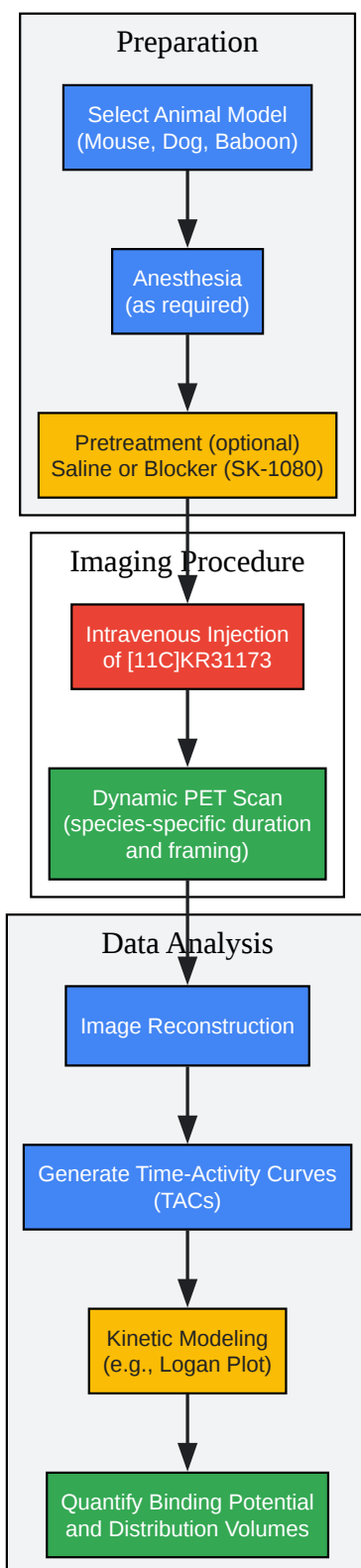
2. Dog PET Imaging Protocol^[1]

- Animal Model: Beagle dogs.
- Anesthesia: Induce and maintain anesthesia as per institutional guidelines.
- Baseline Scan:
 - Inject a dose of 275 ± 58 MBq (7.43 ± 1.57 mCi) of [^{11}C]KR31173 with a specific activity of 113 GBq/ μmol (3,045 mCi/ μmol).
 - Perform a 95-minute dynamic PET scan with the following protocol:
 - 4 x 15 seconds
 - 3 x 1 minute
 - 3 x 2 minutes
 - 3 x 5 minutes
 - 3 x 10 minutes
 - 2 x 20 minutes
- Blocking Scan (to assess non-specific binding):

- Wait at least 135 minutes after the baseline scan.
- Administer 1 mg/kg of SK-1080 intravenously 30 minutes prior to the second radiotracer injection.
- Repeat the radioligand injection and dynamic PET scan as described for the baseline scan.

3. Baboon PET Imaging Protocol^[1]

- Animal Model: Male Papio anubis baboon (24 kg).
- Anesthesia: Induce anesthesia with intramuscular injection of 9 mg/kg Saffan and maintain with intravenous infusion.
- Radioligand Injection: Inject an average dose of 345 MBq (9.34 mCi) of [¹¹C]KR31173 with a specific activity of 291 GBq/μmol (7,865 mCi/μmol) intravenously.
- Dynamic PET Scan: Perform a 75-minute dynamic scan with the following protocol:
 - 4 x 15 seconds
 - 3 x 1 minute
 - 3 x 2 minutes
 - 3 x 5 minutes
 - 3 x 10 minutes
 - 1 x 20 minutes
- Blocking Scan: On a separate day, administer 1 mg/kg of SK-1080 intravenously 30 minutes prior to the radiotracer injection and repeat the imaging protocol.



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Caption: General workflow for dynamic PET imaging.

Data Analysis

- Image Reconstruction: Reconstruct dynamic PET images using appropriate algorithms (e.g., filtered back-projection or iterative reconstruction).
- Time-Activity Curves (TACs): Draw regions of interest (ROIs) over target organs and a reference region to generate time-activity curves.
- Metabolite Analysis: Analyze plasma samples at various time points using HPLC to determine the fraction of unmetabolized radiotracer.[1]
- Kinetic Modeling: Due to its faster dissociation from the receptor, the binding of [11C]KR31173 can be quantified using the Logan graphical method to determine the distribution volume (VT).[1]
- Quantification of Specific Binding: Specific binding is calculated as the percentage reduction in radiotracer uptake or distribution volume after pretreatment with an AT1R antagonist.

Conclusion

Dynamic PET imaging with [11C]KR31173 is a robust and reliable method for the in vivo quantification of AT1 receptors. The high specific binding in key organs such as the kidneys, coupled with favorable pharmacokinetic properties, makes it a superior radioligand for preclinical research in multiple species.[1][2] These protocols and application notes provide a foundation for researchers to effectively utilize this valuable imaging agent in their studies.

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